

C.I. Vat Blue 22 CAS number and molecular formula

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Compound of Interest

Compound Name: C.I. Vat blue 22

Cat. No.: B1619531

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An In-depth Technical Guide to C.I. Vat Blue 22

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Vat Blue 22, also known by its Colour Index number 59820, is a synthetic vat dye belonging to the violanthrone class of compounds. Its robust chemical structure and characteristic navy blue hue have established it as a significant colorant, primarily within the textile industry. This technical guide provides a comprehensive overview of **C.I. Vat Blue 22**, detailing its chemical identity, physicochemical properties, synthesis, applications, and potential relevance in broader research and development contexts, including considerations for drug discovery based on its structural motifs.

Chemical Identity and Molecular Structure

C.I. Vat Blue 22 is a chlorinated derivative of violanthrone. Its fundamental chemical information is summarized below.

Identifier	Value
Chemical Name	Chlorinated Dinaphtho[1,2,3-cd:3',2',1'-lm]perylene-5,10-dione
C.I. Name	Vat Blue 22
C.I. Number	59820
CAS Number	6373-20-2
Molecular Formula	C ₃₄ H ₁₂ Cl ₄ O ₂
Molecular Weight	594.27 g/mol
Chemical Class	Violanthrone Vat Dye

Physicochemical Properties

C.I. Vat Blue 22 is a dark blue powder with properties characteristic of vat dyes, notably its insolubility in water and most organic solvents in its oxidized pigment form. The application of vat dyes relies on a reversible reduction-oxidation process. In an alkaline reducing bath, the insoluble keto form is converted to a water-soluble leuco form, which has an affinity for textile fibers. Subsequent oxidation regenerates the insoluble pigment, trapping it within the fiber matrix.

Table of Physicochemical Properties

Property	Value/Description
Physical State	Dark blue powder
Solubility (oxidized form)	Insoluble in water.
Solubility (leuco form)	Soluble in alkaline aqueous solutions.
Melting Point	Data not available. Decomposes at high temperatures.
Spectroscopic Data	Specific spectroscopic data such as λ_{max} , molar absorptivity, and detailed NMR/IR spectra are not readily available in public literature.

Synthesis and Manufacturing

The synthesis of **C.I. Vat Blue 22** involves the chlorination of Dinaphtho[1,2,3-cd:3',2',1'-lm]perylene-5,10-dione, which is derived from violanthrone. The manufacturing process is a multi-step chemical synthesis typical for vat dyes, often requiring high temperatures and organic solvents.

Experimental Protocol: General Synthesis of Violanthrone (Precursor)

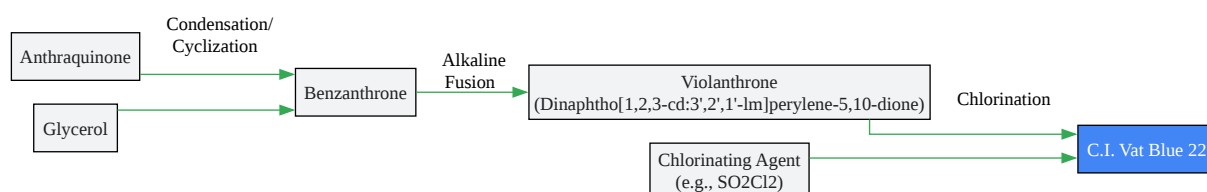
The precursor to **C.I. Vat Blue 22**'s parent structure, violanthrone, is synthesized from benzanthrone. A general laboratory-scale procedure is as follows:

- **Preparation of Benzanthrone:** Anthraquinone is reacted with glycerol and a reducing agent like iron powder in the presence of sulfuric acid. The mixture is heated to bring about a condensation and cyclization reaction, yielding benzanthrone.
- **Alkaline Fusion of Benzanthrone:** Two molecules of benzanthrone undergo oxidative coupling in a molten mixture of potassium hydroxide and sodium hydroxide, often with a catalytic amount of an oxidizing agent. This fusion reaction results in the formation of violanthrone.

- Purification: The crude violanthrone is then purified, typically by vatting (reduction to the soluble leuco form, filtering, and re-oxidation) to remove impurities.

Manufacturing of C.I. Vat Blue 22

The final step in the production of **C.I. Vat Blue 22** is the chlorination of the violanthrone precursor. This is typically carried out by treating the violanthrone with a chlorinating agent in a high-boiling point solvent, such as 1,2,4-trichlorobenzene or phthalic anhydride, at temperatures ranging from 140-145°C. The degree and position of chlorination can be controlled by the reaction conditions.

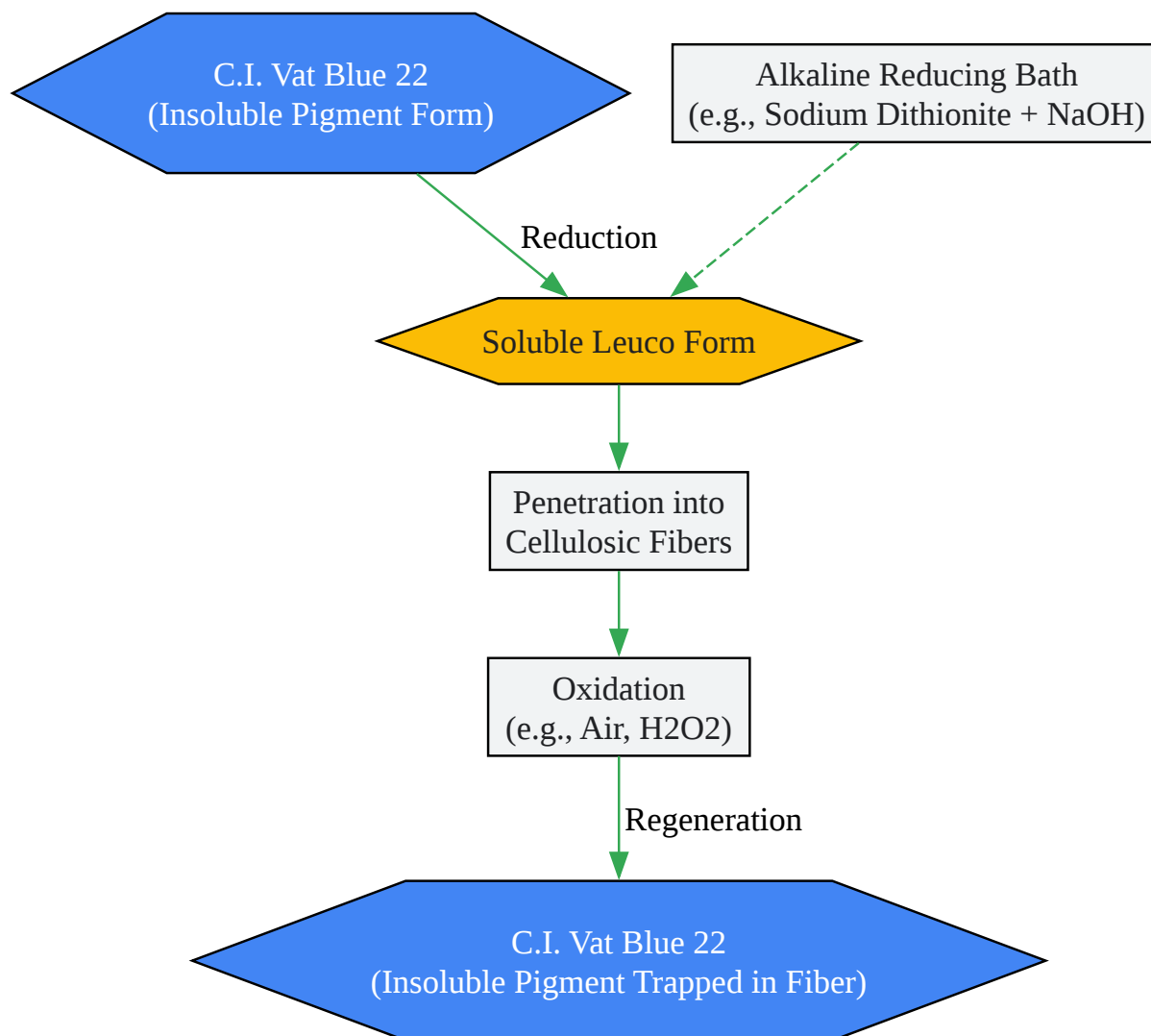


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Caption: Synthetic pathway of **C.I. Vat Blue 22**.

The Vatting Process

The application of **C.I. Vat Blue 22** as a dye is centered around the "vatting" process, which is a key concept for all vat dyes. This process involves the chemical reduction of the insoluble pigment into a soluble form that can be absorbed by the substrate, followed by re-oxidation to the insoluble form.



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Caption: The vatting process for **C.I. Vat Blue 22**.

Applications

The primary application of **C.I. Vat Blue 22** is in the dyeing of cellulosic fibers such as cotton and silk. It is also utilized in various printing techniques, including direct printing, color resist printing, and discharge printing on cotton fabrics. Its high fastness properties make it a desirable choice for applications requiring durability to washing, light, and chemical agents.

Relevance for Drug Development Professionals

While **C.I. Vat Blue 22** itself has no established therapeutic applications, its core chemical structure, a chlorinated polycyclic aromatic hydrocarbon (PAH) of the violanthrone class, is of interest to drug development professionals for several reasons:

- **Polycyclic Aromatic Hydrocarbons (PAHs) and their Derivatives:** PAHs are known for their ability to intercalate with DNA, and various derivatives have been investigated for their cytotoxic and potential anticancer properties. The planarity of the violanthrone ring system could facilitate such interactions.
- **Chlorination and Biological Activity:** The introduction of chlorine atoms into organic molecules can significantly alter their pharmacokinetic and pharmacodynamic properties. In drug design, chlorination is often used to enhance metabolic stability, improve binding affinity to target proteins, and modify the electronic properties of a molecule.
- **Toxicity and Aryl Hydrocarbon Receptor (AhR) Activity:** As a chlorinated PAH, **C.I. Vat Blue 22** may interact with the aryl hydrocarbon receptor (AhR), a ligand-activated transcription factor involved in the metabolism of xenobiotics. The activation of the AhR signaling pathway is a key mechanism of toxicity for many halogenated aromatic hydrocarbons. Understanding these interactions is crucial for toxicological assessments and could inform the design of safer therapeutic agents with similar structural motifs.

Safety and Toxicology

Specific toxicological data for **C.I. Vat Blue 22** is not extensively available in the public domain. However, as a member of the chlorinated polycyclic aromatic hydrocarbon family, it should be handled with appropriate precautions. Some general toxicological considerations for this class of compounds include:

- **Ecotoxicity:** Vat dyes, in general, can be persistent in the environment. Effluents from dyeing processes require treatment to remove residual dye and associated chemicals.
- **Mammalian Toxicity:** The toxicological profile is largely uncharacterized. Based on its chemical class, potential concerns could include skin irritation and respiratory effects upon inhalation of the powder. The potential for bioaccumulation and long-term toxicity, as seen with some other chlorinated PAHs, should also be considered.

Conclusion

C.I. Vat Blue 22 is a well-established synthetic dye valued for its performance in the textile industry. For researchers and scientists beyond the field of textile chemistry, its complex polycyclic aromatic structure and chlorinated nature present an interesting case study in the broader context of organic materials and medicinal chemistry. While direct biomedical applications have not been identified, the violanthrone scaffold and the effects of chlorination on biological activity are areas of ongoing research. A deeper understanding of the physicochemical and toxicological properties of compounds like **C.I. Vat Blue 22** can contribute to the development of novel functional materials and the design of safer and more effective therapeutic agents. Further research into the specific biological interactions of this and related compounds is warranted to fully explore their potential.

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